analytical methods for 2-(3-Chloro-6-methoxyphenyl)-2-pentanol

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Compound of Interest

Compound Name:	*2-(3-Chloro-6-methoxyphenyl)-2-pentanol*
Cat. No.:	*B7937703*

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An Application Guide to the Analytical Characterization of **2-(3-Chloro-6-methoxyphenyl)-2-pentanol**

Introduction

2-(3-Chloro-6-methoxyphenyl)-2-pentanol is a tertiary alcohol containing a substituted aromatic ring. Its structure, featuring a chiral center at the C2 position, a halogenated phenyl group, and a methoxy functional group, presents unique analytical challenges and requirements. In the context of pharmaceutical research and chemical development, the rigorous analytical characterization of such molecules is paramount. It ensures the verification of identity, quantification of purity, and identification of process-related impurities or degradation products. The presence of a stereocenter necessitates enantioselective analysis, as different enantiomers of a chiral drug can exhibit markedly different pharmacological and toxicological profiles.

This document provides a comprehensive guide to the essential analytical methodologies for the complete characterization of **2-(3-Chloro-6-methoxyphenyl)-2-pentanol**. We will delve into chromatographic and spectroscopic techniques, explaining the rationale behind method

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selection and providing detailed, field-tested protocols suitable for implementation in a modern analytical laboratory.

Physicochemical Properties and Analytical Implications

A foundational understanding of the molecule's physicochemical properties is critical for selecting and optimizing analytical methods.

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Property	Predicted Value	Source	Analytical Implication
Molecular Formula	$C_{12}H_{17}ClO_2$	PubChem	Guides accurate mass determination by Mass Spectrometry.
Molecular Weight	228.72 g/mol	PubChem	Essential for all quantitative analyses and MS identification. [1]
XLogP3	3.5	PubChem	The moderate lipophilicity suggests good retention in reversed-phase HPLC and solubility in common organic solvents like acetonitrile and methanol.[1]
Boiling Point	~300-320 °C (Predicted)	Inferred	Sufficiently volatile for Gas Chromatography (GC) analysis, although the tertiary alcohol structure poses a risk of dehydration at high injector temperatures.
Acidity (pKa)	~14-15 (Predicted, alcohol)	Inferred	The molecule is neutral, making it suitable for standard reversed-phase chromatography without pH mobile phase adjustments for ionization.

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Chromatographic Analysis for Purity and Separation

Chromatographic techniques are the cornerstone for assessing the purity of the main component and separating it from related substances and enantiomers.

Reversed-Phase HPLC for Purity and Assay Determination

Principle of Method Selection: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the premier technique for analyzing non-volatile, moderately polar organic molecules. The compound's predicted LogP value indicates strong affinity for a nonpolar stationary phase (like C18), allowing for excellent separation from more polar or nonpolar impurities using a polar mobile phase. UV detection is ideal due to the presence of the chromophoric chloromethoxyphenyl group.

Experimental Protocol: RP-HPLC-UV

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.
- Sample Preparation:
  - Accurately weigh 10 mg of **2-(3-Chloro-6-methoxyphenyl)-2-pentanol** and dissolve in 10 mL of diluent to create a 1 mg/mL stock solution.
  - Further dilute to 0.1 mg/mL for analysis.
  - Diluent: Acetonitrile/Water (50:50, v/v).
- Chromatographic Conditions:
  - Column: Ascentis® Express C18, 10 cm x 4.6 mm, 2.7 µm (or equivalent).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Acetonitrile.[2]
  - Gradient Program:

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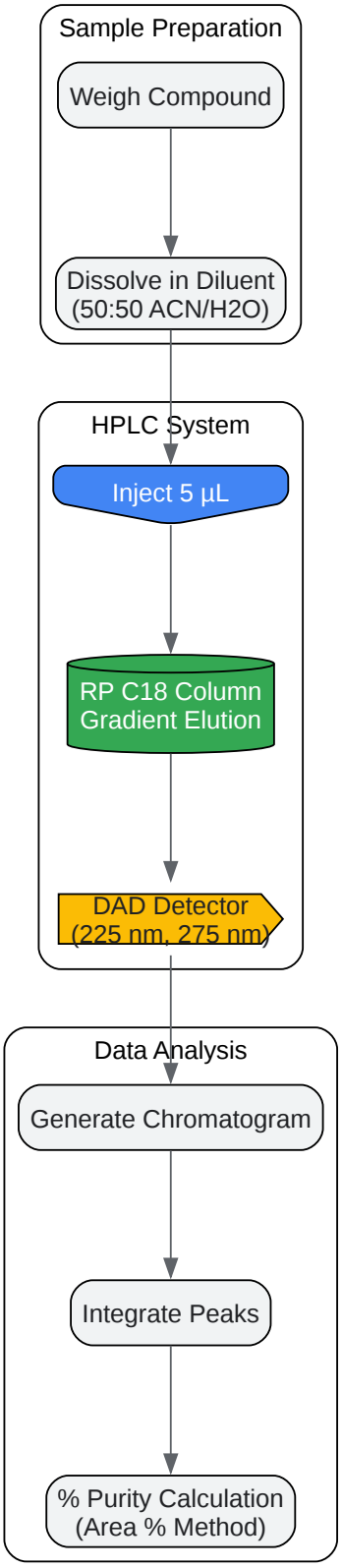
Time (min)	%B
0.0	**40**
15.0	95
18.0	95
18.1	40

| 22.0 | 40 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 5 µL.
- Detection: UV at 225 nm and 275 nm. The DAD allows for peak purity assessment across the spectrum.

Workflow for HPLC Purity Analysis

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Caption: Workflow for RP-HPLC purity analysis of **2-(3-Chloro-6-methoxyphenyl)-2-pentanol**.

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Chiral Separation for Enantiomeric Purity

Principle of Method Selection: As a chiral molecule, distinguishing between its enantiomers is a regulatory and scientific necessity. Chiral chromatography, using a chiral stationary phase (CSP), is the most direct and reliable method. Given the compound's volatility and structural similarity to other alcohols successfully resolved by GC, a chiral GC-MS method is proposed as the primary approach.[3] Chiral HPLC offers a robust alternative.[4]

Protocol 1: Chiral Gas Chromatography (GC-MS)

- Instrumentation: A GC system with a chiral capillary column, coupled to a Mass Spectrometer (MS).[3]
- Sample Preparation: Dissolve the sample in a high-purity solvent like Dichloromethane or Ethyl Acetate to a concentration of approximately 100 µg/mL.
- GC-MS Conditions:
  - Column: Cyclodextrin-based chiral column, such as CYCLOSIL-B (30 m × 0.25 mm × 0.25 µm) or equivalent.[3]
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - Injector Temperature: 240 °C. Causality Note: A lower-than-usual injector temperature is chosen to minimize the risk of on-column dehydration of the tertiary alcohol, a common side reaction that would compromise the analysis.
  - Split Ratio: 20:1.
  - Oven Temperature Program:
    - Start at 100 °C, hold for 1 min.
    - Ramp at 2 °C/min to 180 °C.
    - Hold for 5 min.
  - MS Transfer Line: 250 °C.

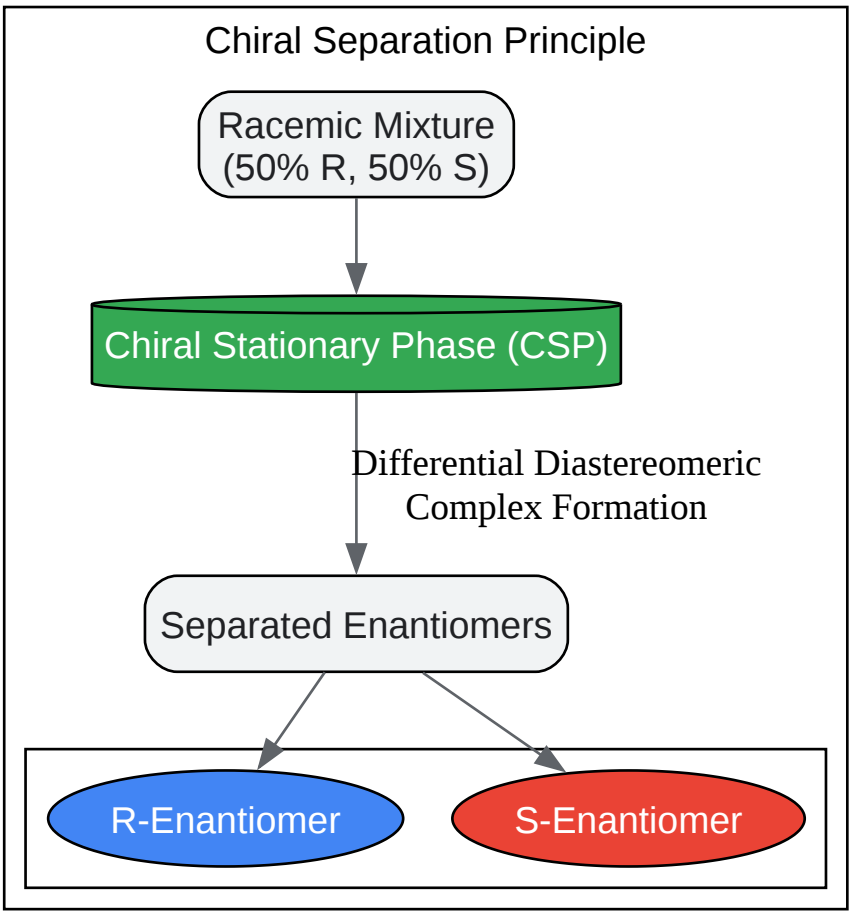
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- Ion Source: Electron Ionization (EI) at 70 eV.
- Scan Mode: Scan m/z 40-350 for peak identification. For quantification, use Selected Ion Monitoring (SIM) on key fragments to enhance sensitivity.

Protocol 2: Chiral High-Performance Liquid Chromatography (HPLC)

- Instrumentation: Standard HPLC system with UV/DAD detector.
- Column Selection: Polysaccharide-based chiral stationary phases (e.g., Chiralpak® series) are highly effective for a wide range of compounds. Screening columns with amylose or cellulose derivatives is the recommended starting point.
- Mobile Phase: Typically a non-polar mobile phase like Hexane/Isopropanol or Hexane/Ethanol. The ratio is empirically optimized to achieve baseline separation (e.g., starting with 90:10 Hexane:Isopropanol).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 225 nm.

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Caption: Transient diastereomeric interactions with the CSP lead to different retention times for the R and S enantiomers.

Spectroscopic Analysis for Structural Confirmation

Spectroscopic methods provide unambiguous confirmation of the chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: ^{1}H and ^{13}C NMR are powerful, non-destructive techniques that provide detailed information about the carbon-hydrogen framework of a molecule. The chemical shifts, coupling constants, and integration of signals are used to confirm the connectivity of all atoms.

Protocol: NMR Sample Preparation

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- Dissolve 5-10 mg of the purified compound in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.
- Acquire ^1H, ^{13}C, and 2D spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.

Predicted ^1H and ^{13}C NMR Data (in $CDCl_3$)

This data is predicted based on standard chemical shift values and analysis of similar structures. Actual values must be confirmed experimentally.

Assignment	Predicted ^1H Shift (ppm), Multiplicity, Integration	Predicted ^{13}C Shift (ppm)
Aromatic-H	7.0 - 7.4 (m, 3H)	110 - 135
-OCH_3	~3.9 (s, 3H)	~56
-OH	1.5 - 2.5 (s, 1H)	-
-CH_2- (Pentanol C3)	~1.6 (m, 2H)	~45
-CH_2- (Pentanol C4)	~1.3 (m, 2H)	~17
-CH_3 (Pentanol C5)	~0.9 (t, 3H)	~14
-CH_3 (Pentanol C1)	~1.5 (s, 3H)	~28
Aromatic-C	-	155 (C-OMe), 120 (C-Cl)
Quaternary-C (C2)	-	~75

Mass Spectrometry (MS) for Molecular Weight Verification

Principle: High-Resolution Mass Spectrometry (HRMS) using a soft ionization technique like Electrospray Ionization (ESI) provides a highly accurate mass measurement of the protonated molecule $[M+H]^+$. This allows for the unambiguous confirmation of the elemental formula. The isotopic pattern from the chlorine atom ($^{35}Cl/^{37}Cl$ ratio of ~3:1) is a key diagnostic feature.

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Protocol: ESI-HRMS

- Prepare a dilute solution of the sample (~10 µg/mL) in an appropriate solvent like methanol or acetonitrile containing 0.1% formic acid.[5]
- Infuse the sample directly into the ESI source of a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Acquire data in positive ion mode.

Expected Results:

- Calculated $[M+H]^+$ for $C_{12}H_{18}{}^{35}ClO_2^+$: 229.0995
- Calculated $[M+H]^+$ for $C_{12}H_{18}{}^{37}ClO_2^+$: 231.0966
- The spectrum should show two major peaks at these m/z values with a relative intensity ratio of approximately 3:1, confirming the presence of one chlorine atom.

Summary of Method Validation Parameters

Any analytical method intended for use in a regulated environment must be validated to ensure it is fit for purpose. The key validation parameters according to ICH guidelines are summarized below.[6]

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Parameter	HPLC Purity Method	Chiral GC Method
Specificity	Baseline resolution of the main peak from impurities and excipients. Peak purity analysis by DAD.	Baseline separation of the two enantiomers (Resolution > 1.5).
Linearity	$R^2 > 0.999$ over a range of 50-150% of the target concentration.	$R^2 > 0.995$ for each enantiomer over the relevant concentration range.
Accuracy	98.0% - 102.0% recovery from spiked samples at three concentration levels.	95.0% - 105.0% recovery from samples spiked with the minor enantiomer.
Precision (RSD)	Repeatability (n=6): ≤1.0%; Intermediate Precision: ≤2.0%.	Repeatability (n=6): ≤5.0% for the minor enantiomer.
LOD / LOQ	Determined by signal-to-noise ratio (3:1 for LOD, 10:1 for LOQ). Should be sufficient to detect impurities at the reporting threshold (e.g., 0.05%).	Sufficiently low to quantify the minor enantiomer at required levels (e.g., <0.1%).
Robustness	Method performance is evaluated after small, deliberate changes in flow rate, column temperature, and mobile phase composition.	Method performance is evaluated after small changes in oven ramp rate and flow rate.

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